

# Fenobucarb-d3 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fenobucarb-d3

Cat. No.: B12407641

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## In-Depth Technical Guide to Fenobucarb-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the isotopic analog of Fenobucarb, **Fenobucarb-d3**. It includes key chemical properties, detailed experimental protocols for its analysis, and an exploration of the toxicological pathways associated with the parent compound, Fenobucarb.

## Core Chemical and Physical Data

**Fenobucarb-d3** is the deuterium-labeled form of Fenobucarb, a carbamate insecticide. The inclusion of deuterium atoms makes it a valuable internal standard for quantitative analysis by methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).

| Property          | Value  | Source(s)                               |
|-------------------|--|---|
| CAS Number        | 2662756-72-9   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>12</sub> H <sub>14</sub> D <sub>3</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 210.29 g/mol   | <a href="#">[1]</a>                     |

## Toxicological Profile of Fenobucarb

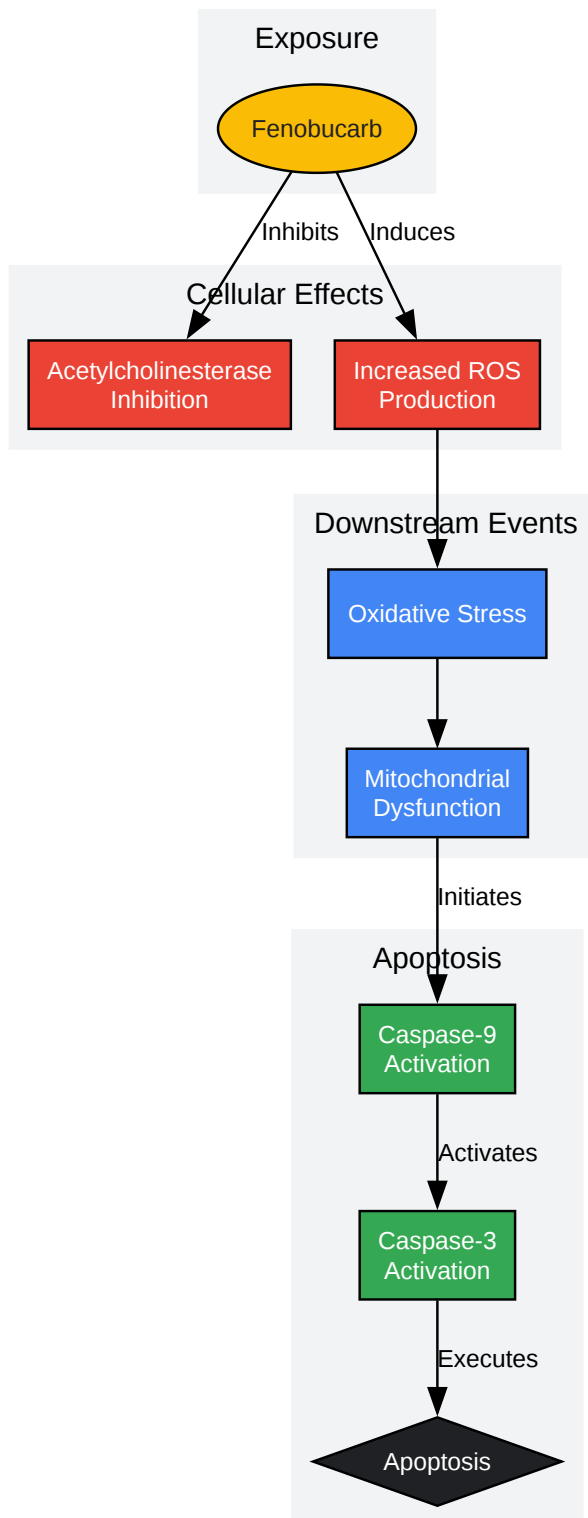
Fenobucarb, the parent compound of **Fenobucarb-d3**, is a known cholinesterase inhibitor. Its mechanism of toxicity involves the reversible inhibition of acetylcholinesterase (AChE), an enzyme crucial for the breakdown of the neurotransmitter acetylcholine. This inhibition leads to an accumulation of acetylcholine at the synapses, causing overstimulation of the nervous system.

Recent studies, particularly using zebrafish as a model organism, have elucidated further toxicological pathways. Exposure to Fenobucarb has been shown to induce developmental neurotoxicity through mechanisms involving inflammation, oxidative stress, cellular degeneration, and apoptosis. Key observations include increased production of reactive oxygen species (ROS) and the activation of caspase-3 and caspase-9, which are critical executioner and initiator caspases in the apoptotic pathway, respectively.

## Signaling Pathway of Fenobucarb-Induced Neurotoxicity

The following diagram illustrates the proposed signaling cascade leading to neurotoxicity upon exposure to Fenobucarb.

## Conceptual Signaling Pathway of Fenobucarb-Induced Neurotoxicity

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## References

- 1. m.zhunter.com [m.zhunter.com]
- 2. Fenobucarb-induced developmental neurotoxicity and mechanisms in zebrafish - PubMed [pubmed.ncbi.nlm.nih.gov]
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